

"Reactive orange 13" molecular formula

C₂₄H₁₅ClN₇Na₃O₁₀S₃

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Compound of Interest

Compound Name: Reactive orange 13

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Reactive Orange 13: A Comprehensive Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Molecular Formula: C₂₄H₁₅ClN₇Na₃O₁₀S₃

Introduction

Reactive Orange 13, also known by its Colour Index name C.I. 18270, is a synthetic azo dye belonging to the single azo class.[1] Primarily utilized in the textile industry for the dyeing and printing of cellulosic fibers such as cotton and viscose, it also finds application on wool, silk, and nylon.[2] Beyond its industrial use, **Reactive Orange 13** has garnered attention in research for its potential applications in microbiology and as a metal chelator.[3] This guide provides a comprehensive overview of the technical data, experimental protocols, and potential research applications of **Reactive Orange 13**, tailored for a scientific audience.

Physicochemical Properties

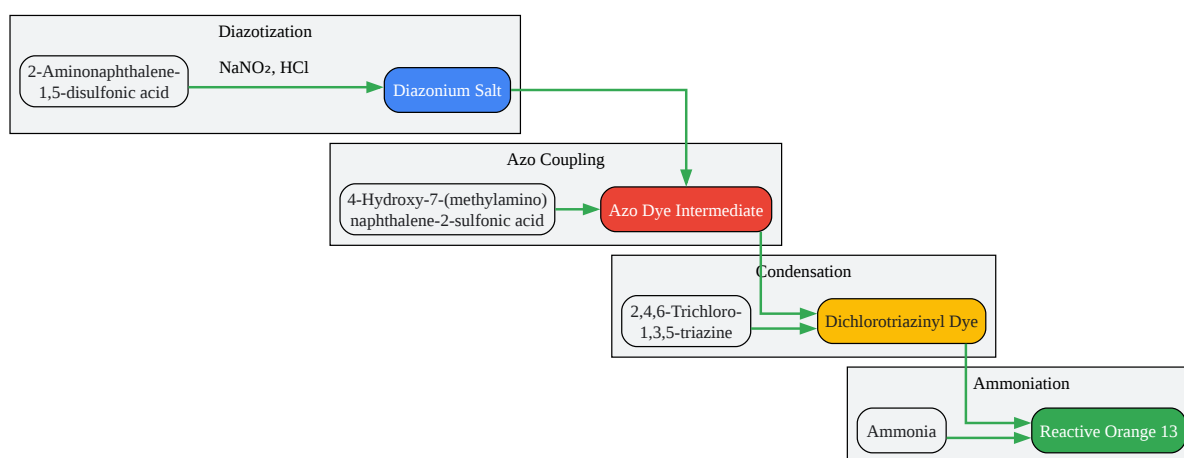
Reactive Orange 13 is an orange powder with good solubility in water.[4] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₂₄ H ₁₅ ClN ₇ Na ₃ O ₁₀ S ₃	[5]
Molecular Weight	762.04 g/mol	[5]
CAS Number	12225-85-3	[5]
Appearance	Orange powder/granules	[5]
Solubility in Water	150 g/L at 20°C; 160 g/L at 50°C	[2][4]
Purity	Min. 95%	[3]
UV-Vis Absorption Maxima (λ _{max})	Monomer peak: 513 nm; Dimer peak: 492 nm; Multimer peak: 380-450 nm	[6]

Synthesis

The manufacturing of **Reactive Orange 13** involves a multi-step chemical synthesis process. The general workflow is outlined below.

Synthesis Workflow



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*General synthesis workflow for **Reactive Orange 13**.*

Experimental Protocol: General Synthesis

The synthesis of **Reactive Orange 13** involves four main stages as depicted in the workflow diagram.^[1]

- **Diazotization:** 2-Aminonaphthalene-1,5-disulfonic acid is diazotized using sodium nitrite in the presence of a strong acid, typically hydrochloric acid, at low temperatures (0-5°C) to form the corresponding diazonium salt.^[7]
- **Azo Coupling:** The resulting diazonium salt is then coupled with 4-Hydroxy-7-(methylamino)naphthalene-2-sulfonic acid under controlled pH and temperature conditions to form the monoazo dye intermediate.^[1]

- **Condensation:** The azo dye intermediate is condensed with 2,4,6-trichloro-1,3,5-triazine (cyanuric chloride). This reaction involves the nucleophilic substitution of one of the chlorine atoms on the triazine ring by an amino group on the dye molecule.^[1]
- **Ammoniation:** Finally, the resulting dichlorotriazinyl dye is treated with ammonia to replace one of the remaining chlorine atoms with an amino group, yielding the final product, **Reactive Orange 13**.^[1]

Note: This is a generalized protocol based on available literature. Specific reaction conditions, such as concentrations, reaction times, and purification methods, may vary and would require optimization for laboratory or industrial-scale production.

Analytical Methods

The analysis of **Reactive Orange 13** can be performed using various analytical techniques.

UV-Visible Spectroscopy

UV-Visible spectroscopy is a common method for the qualitative and quantitative analysis of dyes. **Reactive Orange 13** exhibits characteristic absorption peaks in the visible and ultraviolet regions of the electromagnetic spectrum. In aqueous solutions, it shows a monomer peak at approximately 513 nm, a dimer peak around 492 nm, and a broader peak for multimers in the range of 380-450 nm.^[6] The relative intensities of these peaks can be influenced by the dye concentration and the presence of organic solvents.^[6]

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for the separation, identification, and quantification of dyes and their degradation products. A typical HPLC method for reactive dyes would involve a reverse-phase column (e.g., C18) and a gradient elution using a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile).^[1]

Research Applications

While primarily an industrial dye, **Reactive Orange 13** has been noted for its utility in specific research contexts.

Detection of Bacterial Strains

Reactive Orange 13 can be used for the detection of certain bacterial strains, including *Legionella pneumophila* and *Pseudomonas aeruginosa*.^[3] The mechanism is believed to involve the reaction of the dye with metal ions, leading to the formation of a precipitate that can be detected by measuring changes in viscosity or turbidity.^[3]

Generalized Protocol for Bacterial Detection:

Note: This is a representative protocol based on the general principles of using reactive dyes for microbial detection. Specific optimization for **Reactive Orange 13** and target bacteria would be necessary.

- **Preparation of Dye Solution:** Prepare a stock solution of **Reactive Orange 13** in sterile, deionized water. The optimal concentration may need to be determined empirically.
- **Bacterial Culture:** Grow the bacterial strain of interest in a suitable liquid culture medium to a desired cell density.
- **Incubation:** Add the **Reactive Orange 13** solution to the bacterial culture. An uninoculated culture medium with the dye should be used as a negative control.
- **Observation:** Incubate the cultures under appropriate conditions and observe for the formation of a precipitate or a change in the turbidity of the medium over time.
- **Quantification (Optional):** Changes in turbidity can be quantified using a spectrophotometer by measuring the optical density at a suitable wavelength (e.g., 600 nm).

Metal Chelation

Reactive Orange 13 acts as an effective metal chelator.^[3] This property can be utilized in kinetic studies of reactions involving metal ions, such as borohydride reduction reactions with iron and other transition metals.^[3] The chelating ability is likely due to the presence of multiple nitrogen and oxygen atoms in the molecule that can coordinate with metal ions.

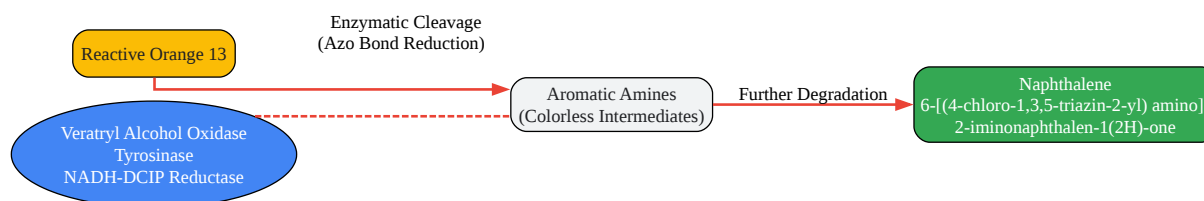
Biological Activity and Toxicology

The biological activity and toxicological profile of **Reactive Orange 13** are important considerations for its handling and potential applications.

Enzymatic Degradation

Studies have shown that **Reactive Orange 13** can be enzymatically degraded by certain microorganisms. For instance, the bacterium *Alcaligenes faecalis* PMS-1 is capable of decolorizing and degrading this dye under anoxic conditions.[1] This process involves the induction of several enzymes, including Veratryl Alcohol Oxidase, Tyrosinase, and NADH-DCIP reductase.[1] The degradation pathway leads to the formation of smaller, less colored compounds such as naphthalene and 6-[(4-chloro-1,3,5-triazin-2-yl) amino]-2-iminonaphthalen-1(2H)-one.[1]

Enzymatic Degradation Pathway by *Alcaligenes faecalis* PMS-1



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*Proposed enzymatic degradation pathway of **Reactive Orange 13**.*

Genotoxicity

While specific quantitative mutagenicity data for **Reactive Orange 13** from standardized tests like the Ames test were not found in the public domain during the literature search for this guide, it is important to note that azo dyes as a class have been a subject of toxicological concern. The reductive cleavage of the azo bond can lead to the formation of aromatic amines, some of which are known to be mutagenic or carcinogenic.[8] Therefore, as with any reactive chemical, appropriate safety precautions should be taken when handling **Reactive Orange 13**.

Safety and Handling

Reactive Orange 13 should be handled with care in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

General Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust by working in a well-ventilated area or using a fume hood.
- Avoid contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.

Conclusion

Reactive Orange 13 is a versatile azo dye with established applications in the textile industry and emerging potential in scientific research. Its utility in bacterial detection and as a metal chelator, coupled with an understanding of its synthesis and degradation pathways, provides a foundation for further investigation by researchers and scientists. While its toxicological profile requires further clarification, particularly concerning genotoxicity, this guide provides a comprehensive technical overview to support its informed use in a research and development context.

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